

Application Notes and Protocols for Simeprevir-¹³Cd³ Detection by Tandem Mass Spectrometry

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Compound of Interest

Compound Name: Simeprevir-¹³Cd³

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This document provides detailed application notes and protocols for the quantitative analysis of Simeprevir using its stable isotope-labeled internal standard, **Simeprevir-¹³Cd³**, by tandem mass spectrometry (MS/MS). The following sections outline the necessary parameters, experimental procedures, and expected data presentation for accurate and reproducible quantification in biological matrices.

Introduction

Simeprevir is a direct-acting antiviral agent used in the treatment of chronic hepatitis C virus (HCV) infection. Accurate quantification of Simeprevir in biological samples is crucial for pharmacokinetic studies, therapeutic drug monitoring, and bioequivalence studies. The use of a stable isotope-labeled internal standard, such as **Simeprevir-¹³Cd³**, is the gold standard for quantitative LC-MS/MS analysis as it corrects for matrix effects and variations in sample processing and instrument response. This application note details a robust method for the detection and quantification of Simeprevir using **Simeprevir-¹³Cd³**.

Tandem Mass Spectrometry (MS/MS) Parameters

The following table summarizes the optimized multiple reaction monitoring (MRM) parameters for the detection of Simeprevir and its internal standard, **Simeprevir-¹³Cd³**. These parameters are essential for setting up a selective and sensitive LC-MS/MS method. The parameters for **Simeprevir-¹³Cd³** are inferred from those of a closely related deuterated standard,

Simeprevir-d6, by adjusting the precursor ion mass. The product ions and collision energies are expected to be identical due to the location of the isotopic labels not affecting the fragmentation pathway.

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Polarity
Simeprevir	749.3	596.2	35	Positive
Simeprevir	749.3	391.2	45	Positive
Simeprevir- 13Cd3 (Internal Standard)	753.3	596.2	35	Positive
Simeprevir- 13Cd3 (Internal Standard)	753.3	391.2	45	Positive

Experimental Protocol

This section provides a detailed protocol for the analysis of Simeprevir in human plasma.

Materials and Reagents

- Simeprevir analytical standard
- **Simeprevir-13Cd3** (internal standard)
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Ammonium acetate (LC-MS grade)
- Ultrapure water

- Human plasma (K2EDTA)

Sample Preparation

A protein precipitation method is employed for the extraction of Simeprevir from human plasma.

- Thaw plasma samples at room temperature.
- To 100 μ L of plasma, add 20 μ L of the internal standard working solution (**Simeprevir-13Cd3** in methanol).
- Vortex for 10 seconds.
- Add 300 μ L of acetonitrile to precipitate plasma proteins.
- Vortex vigorously for 1 minute.
- Centrifuge at 13,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube.
- Evaporate the supernatant to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 μ L of the mobile phase.
- Vortex for 30 seconds.
- Transfer the reconstituted sample to an autosampler vial for LC-MS/MS analysis.

Liquid Chromatography Conditions

- HPLC System: A high-performance liquid chromatography system capable of delivering accurate gradients.
- Column: A C18 reversed-phase column (e.g., 50 x 2.1 mm, 1.8 μ m).
- Mobile Phase A: 0.1% Formic acid in water with 5 mM Ammonium Acetate.
- Mobile Phase B: 0.1% Formic acid in acetonitrile.

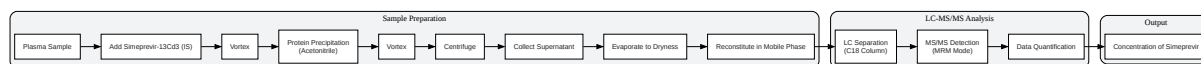
- Flow Rate: 0.4 mL/min.
- Injection Volume: 5 µL.
- Column Temperature: 40°C.
- Gradient Program:
 - 0-0.5 min: 30% B
 - 0.5-2.5 min: 30-95% B
 - 2.5-3.5 min: 95% B
 - 3.5-3.6 min: 95-30% B
 - 3.6-5.0 min: 30% B

Mass Spectrometry Conditions

- Mass Spectrometer: A triple quadrupole mass spectrometer.
- Ionization Source: Electrospray Ionization (ESI).
- Polarity: Positive.
- Ion Source Temperature: 500°C.
- Nebulizer Gas: 50 psi.
- Curtain Gas: 35 psi.
- Collision Gas: Nitrogen.

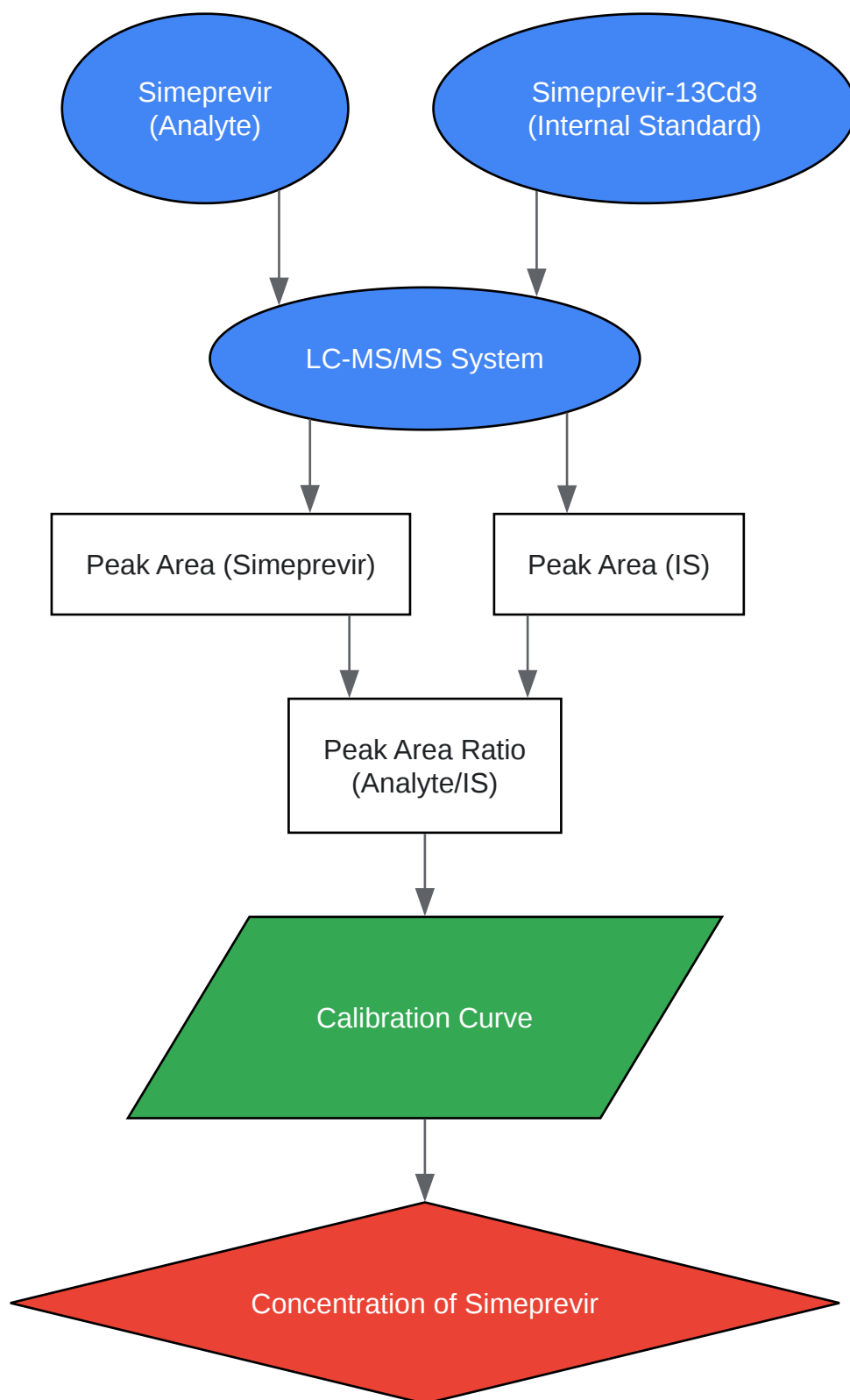
Workflow and Signaling Pathway Diagrams

The following diagrams illustrate the experimental workflow for the quantification of Simeprevir.



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Caption: Experimental workflow for Simeprevir quantification.



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Caption: Logical relationship for quantification.

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